

Solubility of m-PEG12-2-methylacrylate in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: *m*-PEG12-2-methylacrylate

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This technical guide provides an in-depth overview of the solubility characteristics of **m-PEG12-2-methylacrylate** in various organic solvents. Due to the limited availability of precise quantitative public data for this specific molecule, this document outlines its expected solubility based on the known behavior of similar poly(ethylene glycol) methyl ether methacrylate (PEGMEMA) compounds. Furthermore, it furnishes detailed experimental protocols for researchers to quantitatively determine solubility in their own laboratories.

Core Concepts in Polymer Solubility

The dissolution of a polymer, such as **m-PEG12-2-methylacrylate**, is a complex process governed by the principle of "like dissolves like." This principle is dictated by the intermolecular forces between the polymer and the solvent. The structure of **m-PEG12-2-methylacrylate** includes a hydrophobic methacrylate group and a hydrophilic poly(ethylene glycol) (PEG) chain. This amphipathic nature results in a nuanced solubility profile, with miscibility depending on the solvent's polarity, hydrogen bonding capacity, and overall chemical structure.

Qualitative and Illustrative Quantitative Solubility Data

Based on the general characteristics of PEGMEMA polymers, **m-PEG12-2-methylacrylate** is expected to be soluble in a range of polar organic solvents. Protic solvents capable of

hydrogen bonding with the ether oxygens of the PEG chain, and aprotic polar solvents, are generally effective. Conversely, nonpolar solvents are less likely to be effective.

The following table summarizes the expected qualitative solubility and includes an illustrative quantitative data point for a structurally similar compound, m-PEG12-Thiol, to provide a preliminary benchmark.

Organic Solvent	Chemical Class	Expected Qualitative Solubility of m-PEG12-2-methylacrylate	Illustrative Quantitative Solubility of m-PEG12-Thiol
Dimethyl Sulfoxide (DMSO)	Sulfoxide	Soluble	100 mg/mL[1]
Dimethylformamide (DMF)	Amide	Soluble	Data not available
Dichloromethane (DCM)	Chlorinated Hydrocarbon	Soluble	Data not available
Chloroform (CHCl ₃)	Chlorinated Hydrocarbon	Soluble	Data not available
Tetrahydrofuran (THF)	Ether	Soluble	Data not available
Methanol	Alcohol (Protic)	Soluble	Data not available
Ethanol	Alcohol (Protic)	Soluble	Data not available
Toluene	Aromatic Hydrocarbon	Less Soluble	Data not available
Hexane	Alkane (Nonpolar)	Insoluble/Precipitates	Data not available
Diethyl Ether	Ether	Insoluble/Precipitates	Data not available
Isopropanol	Alcohol (Protic)	Precipitates (especially at low temperatures)	Data not available

Experimental Protocols for Determining Solubility

To obtain precise quantitative solubility data for **m-PEG12-2-methylacrylate**, the following experimental protocols can be employed.

Protocol 1: Gravimetric Method for Saturation Solubility

This method determines the maximum mass of solute that can dissolve in a given volume of solvent at a specific temperature.

Methodology:

- **Sample Preparation:** Accurately weigh a small amount of **m-PEG12-2-methylacrylate** (e.g., 10 mg) into a series of vials.
- **Solvent Addition:** To each vial, add a precise volume of the test organic solvent (e.g., 1 mL).
- **Equilibration:** Seal the vials and agitate them at a constant temperature (e.g., 25 °C) using a shaker or rotator until equilibrium is reached. This may take several hours to days. To ensure equilibrium, samples should be agitated until no further change in the amount of undissolved solid is observed.
- **Phase Separation:** Centrifuge the vials to pellet any undissolved solid.
- **Supernatant Analysis:** Carefully transfer a known volume of the clear supernatant to a pre-weighed vial.
- **Solvent Evaporation:** Evaporate the solvent from the supernatant under a gentle stream of nitrogen or in a vacuum oven at a temperature that will not degrade the polymer.
- **Final Weighing:** Once the solvent is completely removed, weigh the vial containing the dried solute.
- **Calculation:** The solubility (in mg/mL) is calculated by dividing the mass of the dried solute by the volume of the supernatant taken.

Protocol 2: Visual Assessment for Miscibility (Qualitative)

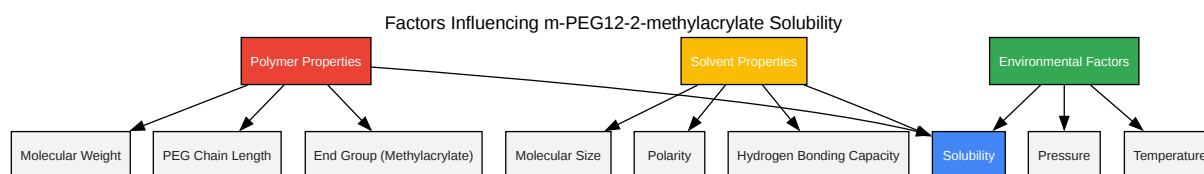
This is a rapid method to assess whether a substance is soluble or insoluble in a particular solvent at a given concentration.

Methodology:

- **Sample Preparation:** Weigh a specific amount of **m-PEG12-2-methylacrylate** (e.g., 10 mg) into a clear glass vial.
- **Solvent Addition:** Add a known volume of the test solvent (e.g., 1 mL) to the vial.
- **Mixing:** Vigorously vortex or shake the vial for a set period (e.g., 1-2 minutes).
- **Observation:** Visually inspect the solution against a dark background for any signs of undissolved particles, cloudiness, or phase separation.
- **Classification:**
 - **Soluble:** A clear, homogenous solution is formed.
 - **Partially Soluble:** The solution is cloudy or contains suspended particles.
 - **Insoluble:** The solid remains undissolved or forms a distinct separate phase.

Factors Influencing Solubility

The solubility of **m-PEG12-2-methylacrylate** is a multifactorial property. The following diagram illustrates the key relationships influencing its dissolution in organic solvents.



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Caption: Key factors affecting the solubility of **m-PEG12-2-methylacrylate**.

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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
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